

Technical Support Center: NMR Signal Assignment for Pyridazinone Derivatives

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Compound of Interest

Compound Name: 6-Cyclopropyl-1,6-dihydropyridazin-3(2H)-one
CAS No.: 1430839-92-1
Cat. No.: B3103013

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Current Status: Online ● Lead Scientist: Dr. A. Vance, Senior Applications Specialist Topic: Troubleshooting Regioisomerism, Tautomerism, and Signal Assignment in 3(2H)-Pyridazinones.

Triage: What is your primary assignment challenge?

Select the issue that best matches your experimental observation to jump to the relevant troubleshooting module.

- [Issue A] "I alkylated my pyridazinone, but I don't know if the substituent is on the Nitrogen (N2) or the Oxygen (O3)." → Go to Module 1.
- [Issue B] "I have substituents on the ring, but I can't distinguish position C4 from C5." → Go to Module 2.
- [Issue C] "My NH signal is broad, missing, or shifting unpredictably." → Go to Module 3.

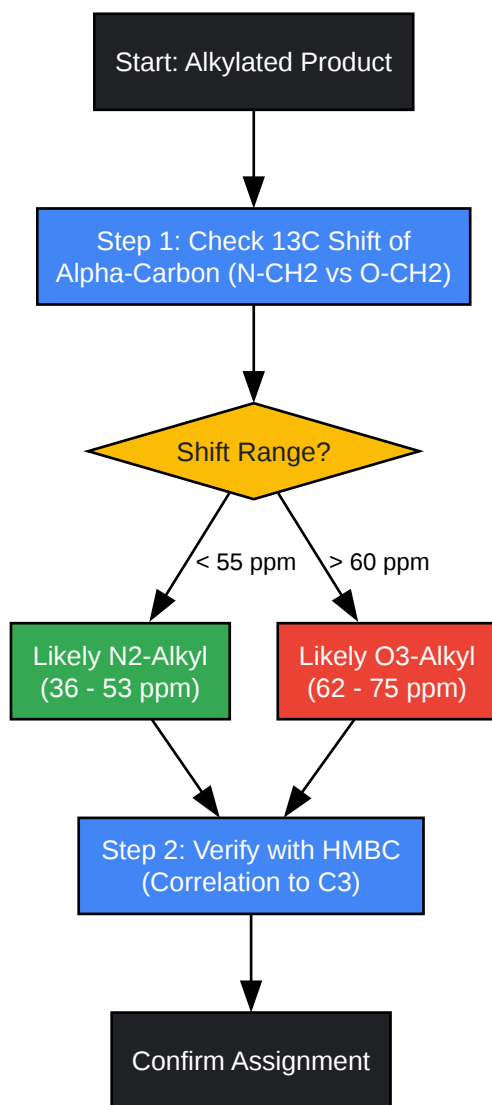
- [Issue D] "I need definitive proof of structure using ^{15}N NMR." → Go to Module 4.

Module 1: Regioisomer Determination (N2- vs. O3-Alkylation)

The Problem: Pyridazin-3(2H)-ones are ambident nucleophiles. Under basic conditions, alkylation can occur at the N2 nitrogen (lactam retention) or the O3 oxygen (lactim ether formation). Standard ^1H NMR is often insufficient to distinguish these isomers.

Diagnostic Workflow

Use the following decision tree to determine your regioisomer.



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Figure 1: Decision tree for distinguishing N-alkylation from O-alkylation based on ^{13}C chemical shifts.



Technical Deep Dive

1. The Carbon Chemical Shift Rule

The most rapid diagnostic is the ^{13}C chemical shift of the alkyl group's

-carbon (the carbon directly attached to the ring heteroatom).

- N-Alkylation (N-CH

-R): The

-carbon is more shielded, typically appearing between 36–53 ppm.

- O-Alkylation (O-CH

-R): The

-carbon is deshielded by the electronegative oxygen, typically appearing between 62–75 ppm [1].

2. HMBC Correlations

While both isomers will show a correlation between the alkyl protons and the C3 carbon, the intensity and secondary correlations differ.

- N-Isomer: The N-CH

protons often show a strong

or

correlation to the Carbonyl Carbon (C3, ~158-164 ppm) and potentially a weak

to C6 if the ring is planar and coupling pathways allow, though this is rare.

- O-Isomer: The O-CH

protons correlate to the C3 carbon (now an imino ether carbon, ~160 ppm). Crucially, O-alkylation prevents N-H exchange broadening, often resulting in sharper ring proton signals compared to the N-H parent [2].

Module 2: Distinguishing C4 vs. C5 Substituents

The Problem: In 3,6-disubstituted pyridazines or 4/5-monosubstituted derivatives, assigning the remaining ring protons (H4 vs H5) is difficult because their chemical shifts are similar.



Comparative Data Table

Use these reference values to anchor your assignments. Note that C4 is generally upfield of C5.

Position	Atom	Typical (ppm)	Multiplicity / Coupling ()	Structural Logic
C3	Carbon	158.0 – 165.0	Carbonyl (C=O)	Deshielded by adjacent N2 and O.
C4	Carbon	128.0 – 131.0	Hz	to the carbonyl; typically the most shielded CH.
C5	Carbon	133.0 – 136.0	Hz	to N1; inductive effect of N1 deshields it relative to C4.
C6	Carbon	138.0 – 145.0	Imine-like (C=N)	to N1; most deshielded CH carbon.

Table 1: Characteristic ¹³C NMR shifts for the pyridazin-3(2H)-one core [3].



Experimental Protocol: The "Gated Decoupling" Check

If 2D experiments (HSQC/HMBC) are ambiguous, use a ^{13}C NMR with Gated Decoupling to measure

coupling constants.

- Setup: Run a standard 1D ^{13}C experiment but set the decoupler to "Gated" (on during relaxation delay, off during acquisition).
- Analysis: The C4 and C5 signals will split into doublets.
- Differentiation:
 - C4: Often shows a larger (~172 Hz) and a distinct coupling to H6 (~6 Hz).[\[1\]](#)
 - C5: Shows a slightly smaller (~168 Hz) and a coupling to H6 (~8 Hz) [\[3\]](#).[\[1\]](#)

Module 3: Tautomerism and Exchangeable Protons

The Problem: The H-N2 proton is often broad or invisible, and its presence complicates the assignment of adjacent carbons due to broadening.



Mechanism: Lactam-Lactim Equilibrium

Pyridazin-3(2H)-ones exist in a tautomeric equilibrium. In polar solvents like DMSO-

, the Lactam (NH form) predominates. In non-polar solvents or gas phase, the Lactim (OH form) becomes relevant, though rare in solution state for this scaffold [\[4\]](#).

Troubleshooting Steps:

- Solvent Choice: Always use DMSO-

for initial characterization. It stabilizes the Lactam form via hydrogen bonding, sharpening the NH signal (typically

12.5 – 13.5 ppm).

- Water Suppression: If the NH signal is obscured by the water peak, use a solvent suppression pulse sequence (e.g., zgesgp on Bruker systems).
- Temperature Variation: If signals are broad, acquire spectra at 300K and 320K.
 - Observation: If the NH peak sharpens or shifts significantly at higher temperatures, it confirms exchangeable character and H-bonding aggregation.

Module 4: Advanced Diagnostics (15N NMR)

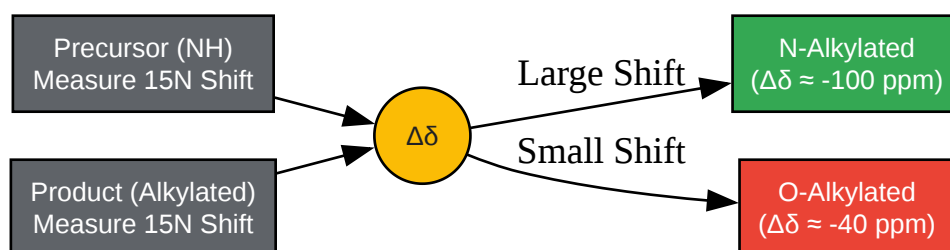
The Problem: When 1H and 13C data are inconclusive (e.g., fully substituted rings), 15N NMR provides the definitive answer.



The "Upfield Shift" Rule (15N HMBC)

Nitrogen chemical shifts are highly sensitive to alkylation status.^[2]^[3] You do not need an enriched sample; use 1H-15N HMBC at natural abundance.

- N-Alkylation: Causes a massive upfield shift (shielding) of the N2 signal relative to the unsubstituted precursor.^[3]
 - Shift Magnitude:
ppm (Shielding).
- O-Alkylation: Causes a minor upfield shift of the N2 signal.^[2]
 - Shift Magnitude:
ppm (Shielding) [5].



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Figure 2: ¹⁵N Chemical Shift logic for definitive regioisomer assignment.

Protocol: ¹H-¹⁵N HMBC Setup

- Concentration: Requires high concentration (>30 mg/0.6 mL).
- Optimization: Optimize the CNST13 (J-coupling constant) for
.
 - Set

Hz to see 2-bond and 3-bond correlations from ring protons to Nitrogen.
- Reference: Nitromethane (0 ppm) is the standard external reference. Pyridine-type nitrogens typically appear at -60 to -150 ppm relative to nitromethane.

References

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